

An In-Depth Technical Guide to 1-amino-N-methylcyclohexanecarboxamide

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Compound of Interest

Compound Name: 1-amino-N-methylcyclohexanecarboxamide

CAS No.: 90152-17-3

Cat. No.: B1292124

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Introduction: Situating a Unique Scaffold in Modern Chemistry

1-amino-N-methylcyclohexanecarboxamide, identified by the CAS Number 90152-17-3, is a fascinating yet underexplored molecule at the intersection of cyclic aliphatic chemistry and peptide-like structures.^[1] As a disubstituted cyclohexane, it possesses a rigid, three-dimensional scaffold that is increasingly sought after in drug discovery to escape the "flatland" of aromatic compounds. The presence of a primary amine and a secondary amide on the same carbon atom (a quaternary α -amino amide structure) makes it a unique building block with significant potential for creating complex molecular architectures and peptidomimetics.

This guide provides a comprehensive technical overview of **1-amino-N-methylcyclohexanecarboxamide**, from its fundamental properties to plausible, detailed synthetic routes. It is intended for researchers, medicinal chemists, and process development scientists who require a deep, actionable understanding of this compound's chemistry and potential applications. We will delve into the causality behind synthetic choices, offering field-

proven insights into its preparation and handling, while grounding all claims in authoritative references.

Core Physicochemical & Structural Characteristics

A foundational understanding of a molecule's properties is critical for its application in research and development. The key identifiers and computed properties for **1-amino-N-methylcyclohexanecarboxamide** are summarized below.

Property	Value	Source
CAS Number	90152-17-3	[1]
Molecular Formula	C ₈ H ₁₆ N ₂ O	[1]
Molecular Weight	156.23 g/mol	[1]
IUPAC Name	1-amino-N-methylcyclohexane-1-carboxamide	[1]
SMILES	<chem>CNC(=O)C1(CCCCC1)N</chem>	[1]
InChIKey	FALQUGITXCDROJ-UHFFFAOYSA-N	[1]
XLogP3-AA (Predicted)	0.2	[1]
Hydrogen Bond Donors	2	[1]
Hydrogen Bond Acceptors	2	[1]

The structure, characterized by a central cyclohexane ring, imparts conformational rigidity. The amino and N-methylcarboxamide groups provide sites for hydrogen bonding and further chemical modification. The predicted XLogP value suggests a relatively low lipophilicity, indicating moderate water solubility.

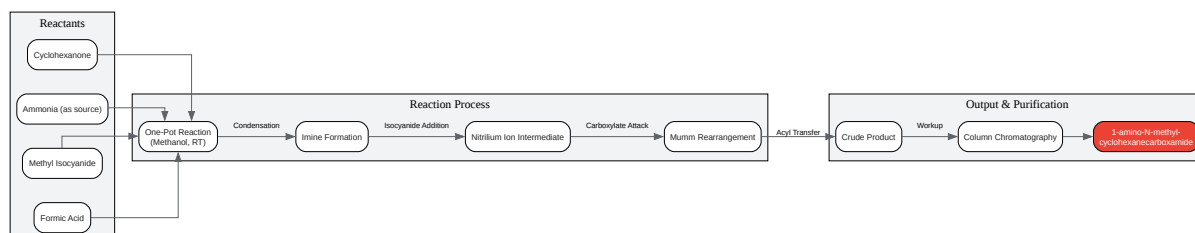
Synthetic Pathways: A Scientist's Guide to Preparation

While specific, peer-reviewed synthetic procedures for **1-amino-N-methylcyclohexanecarboxamide** are not readily available in the literature, its α -amino amide structure strongly suggests two primary, highly efficient synthetic strategies: the Ugi four-component reaction (U-4CR) and a pathway derived from the Bucherer-Bergs reaction. These multicomponent reactions (MCRs) are celebrated in organic synthesis for their high atom economy, convergence, and ability to rapidly generate molecular complexity from simple starting materials.^{[2][3]}

Proposed Synthesis Route 1: The Ugi Four-Component Reaction (U-4CR)

The Ugi reaction is a one-pot synthesis that combines a ketone (or aldehyde), an amine, a carboxylic acid, and an isocyanide to form a bis-amide.^[2] For our target molecule, the components would be cyclohexanone, ammonia, formic acid (to form the N-methyl amide post-reduction or via a different strategy), and methyl isocyanide. A more direct approach uses methylamine, cyclohexanone, an isocyanide, and a carboxylic acid, which after a Mumm rearrangement, yields the desired product.

The core strength of the Ugi reaction is its convergence. The mechanism proceeds through the formation of an imine from the ketone and amine, which is then protonated by the carboxylic acid. This activated iminium ion is attacked by the nucleophilic carbon of the isocyanide, forming a nitrilium ion intermediate. This intermediate is then trapped by the carboxylate anion, and a final, irreversible Mumm rearrangement yields the stable α -acylamino amide product.^[2]



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Figure 1: Proposed Ugi Reaction Workflow.

Experimental Protocol (Theoretical):

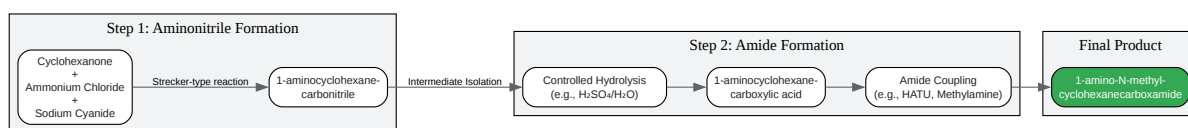
- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add cyclohexanone (1.0 eq), ammonium formate (1.2 eq, as a source of ammonia and formic acid), and methanol (0.5 M).
- **Reaction Initiation:** Stir the mixture at room temperature for 30 minutes to facilitate imine formation.
- **Isocyanide Addition:** Cool the mixture to 0°C in an ice bath. Add methyl isocyanide (1.1 eq) dropwise over 15 minutes. Caution: Isocyanides are toxic and have a foul odor; this step must be performed in a well-ventilated fume hood.[4]
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 24 hours. The reaction is typically exothermic and should be monitored.[2]

- Workup: Remove the methanol under reduced pressure. Dissolve the residue in ethyl acetate and wash with saturated sodium bicarbonate solution, followed by brine.
 - Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. The crude product can be purified by silica gel column chromatography to yield the final product.
- [4]

Proposed Synthesis Route 2: Modified Bucherer-Bergs Synthesis

The classic Bucherer-Bergs reaction synthesizes hydantoins from a ketone, cyanide, and ammonium carbonate.[3][5] However, the key intermediate is an α -aminonitrile, which can be intercepted. A modified approach would involve the synthesis of 1-aminocyclohexanecarbonitrile, followed by controlled hydrolysis and amidation.

This multi-step approach offers greater control over the reaction compared to the Ugi MCR but is less convergent. The causality here is the deliberate isolation of the aminonitrile intermediate, which is then converted to the desired amide, avoiding the formation of the hydantoin ring.



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Figure 2: Modified Bucherer-Bergs Workflow.

Experimental Protocol (Theoretical):

- Aminonitrile Synthesis: In a sealed vessel, combine cyclohexanone (1.0 eq), ammonium chloride (1.5 eq), and sodium cyanide (1.5 eq) in a mixture of ethanol and water. Extreme Caution: Sodium cyanide is highly toxic. All operations must be performed in a fume hood,

and the reaction should be quenched with bleach before disposal.[5] Heat the mixture at 60°C for 12 hours. After cooling, extract the product, 1-aminocyclohexanecarbonitrile, with an organic solvent.

- **Intermediate Hydrolysis:** Carefully hydrolyze the resulting aminonitrile to the corresponding α -amino acid, 1-aminocyclohexanecarboxylic acid, using concentrated acid (e.g., HCl or H₂SO₄) under reflux.
- **Amide Coupling:** To a solution of the α -amino acid (1.0 eq) in a suitable solvent like DMF, add a coupling agent such as HATU (1.1 eq) and a non-nucleophilic base like DIPEA (2.5 eq). After stirring for 10 minutes, add methylamine (1.2 eq, as a solution in THF or water) and stir at room temperature until the reaction is complete (monitored by TLC or LC-MS).[6][7]
- **Purification:** Perform an aqueous workup and purify the final product by recrystallization or column chromatography.

Analytical Characterization (Predicted)

For a researcher synthesizing or using this compound, analytical confirmation is paramount. While experimental data is not publicly available, the expected spectroscopic signatures can be predicted based on its structure.

- **¹H NMR:** The spectrum would be characterized by broad multiplets for the cyclohexane protons (approximately 1.2-2.0 ppm). A singlet corresponding to the N-methyl group would likely appear around 2.7-2.9 ppm, potentially showing coupling to the amide N-H. The amine (NH₂) and amide (NH) protons would appear as broad singlets, with their chemical shifts being concentration and solvent-dependent.[8]
- **¹³C NMR:** The spectrum would show multiple peaks for the cyclohexane carbons in the aliphatic region (20-45 ppm). A key signal would be the quaternary carbon at C1, bonded to both the amine and carboxamide groups, expected around 55-65 ppm. The N-methyl carbon would be visible around 26-30 ppm, and the carbonyl carbon of the amide would be significantly downfield, likely in the 170-180 ppm range.[8]
- **FT-IR:** Infrared spectroscopy would reveal characteristic stretches for the N-H bonds of the primary amine and secondary amide (typically broad, in the 3200-3400 cm⁻¹ region). A

strong, sharp absorption corresponding to the C=O stretch of the amide group would be prominent around 1640-1680 cm^{-1} .^[9]

- Mass Spectrometry (MS): ESI-MS in positive ion mode would be expected to show a strong signal for the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 157.13.

Potential Applications & Future Research Directions

The true value of **1-amino-N-methylcyclohexanecarboxamide** lies in its potential as a versatile building block and a peptidomimetic scaffold.

- Drug Discovery: The rigid cyclohexyl backbone is an excellent scaffold for presenting pharmacophoric groups in a defined three-dimensional orientation. This is crucial for optimizing interactions with biological targets like enzymes and receptors. Amide derivatives, in general, are associated with a broad spectrum of biological activities.^{[3][10]} The α -amino acid-like structure allows for its incorporation into peptide sequences to create unnatural peptides with enhanced stability against proteolytic degradation.
- Combinatorial Chemistry: As a product of a multicomponent reaction, this scaffold is ideally suited for the rapid generation of chemical libraries. By varying the ketone, amine, isocyanide, and carboxylic acid components in an Ugi reaction, a vast array of structurally diverse analogs can be synthesized for high-throughput screening.^[2]
- Materials Science: The presence of multiple hydrogen bond donors and acceptors could make this molecule and its polymers interesting for developing novel materials with specific self-assembly properties.

Future research should focus on the stereoselective synthesis of this compound, exploring its biological activity across various assays (e.g., as an enzyme inhibitor or receptor ligand), and obtaining detailed experimental spectroscopic and crystallographic data to confirm its conformational preferences.

Safety & Handling

No specific material safety data sheet (MSDS) is available for **1-amino-N-methylcyclohexanecarboxamide**. Therefore, it must be handled with the precautions appropriate for a novel research chemical of unknown toxicity.

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.[\[11\]](#)[\[12\]](#)
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of dust or vapors and contact with skin and eyes.[\[12\]](#)
- Synthesis Hazards: The proposed synthetic routes involve highly toxic reagents.
 - Isocyanides (Ugi Route): Are volatile, have extremely unpleasant odors, and are toxic. All manipulations must be conducted in a fume hood.[\[4\]](#)
 - Cyanides (Bucherer-Bergs Route): Are acutely toxic. Never allow contact with acids, which liberates deadly hydrogen cyanide gas. Use a dedicated set of glassware and quench all residual cyanide with an oxidizing agent like bleach before cleaning.[\[5\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.

This guide provides a robust, scientifically-grounded framework for understanding and utilizing **1-amino-N-methylcyclohexanecarboxamide**. While much of its potential is yet to be unlocked, the synthetic pathways and analytical insights presented here offer a clear starting point for researchers poised to explore this unique chemical entity.

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